

A Technical Guide to Bis-Maleimide-PEG6 in Bioconjugation: Mechanism, Protocols, and Data

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Compound of Interest

Compound Name: *Bis-Mal-PEG6*

Cat. No.: *B1192361*

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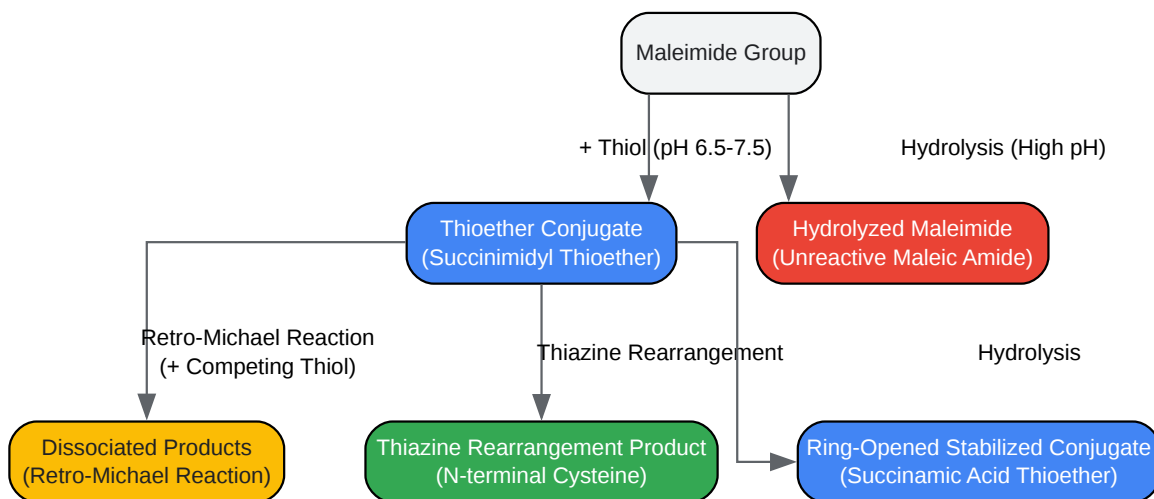
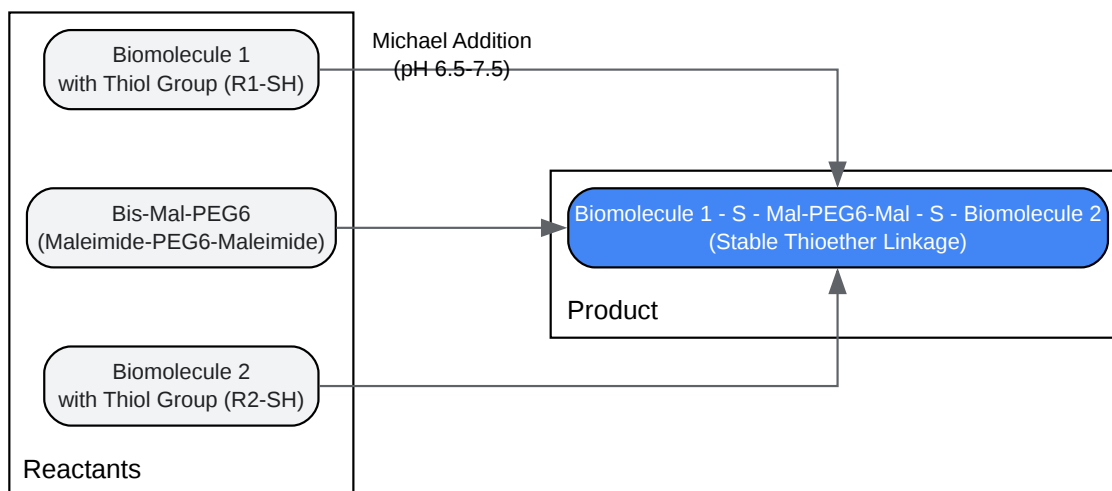
This in-depth technical guide serves as a comprehensive resource on the mechanism of action, experimental protocols, and quantitative data associated with Bis-Maleimide-PEG6 (**Bis-Mal-PEG6**) for bioconjugation applications. **Bis-Mal-PEG6** is a homobifunctional crosslinker that plays a pivotal role in the development of advanced biotherapeutics, including antibody-drug conjugates (ADCs), by enabling the covalent linkage of biomolecules.

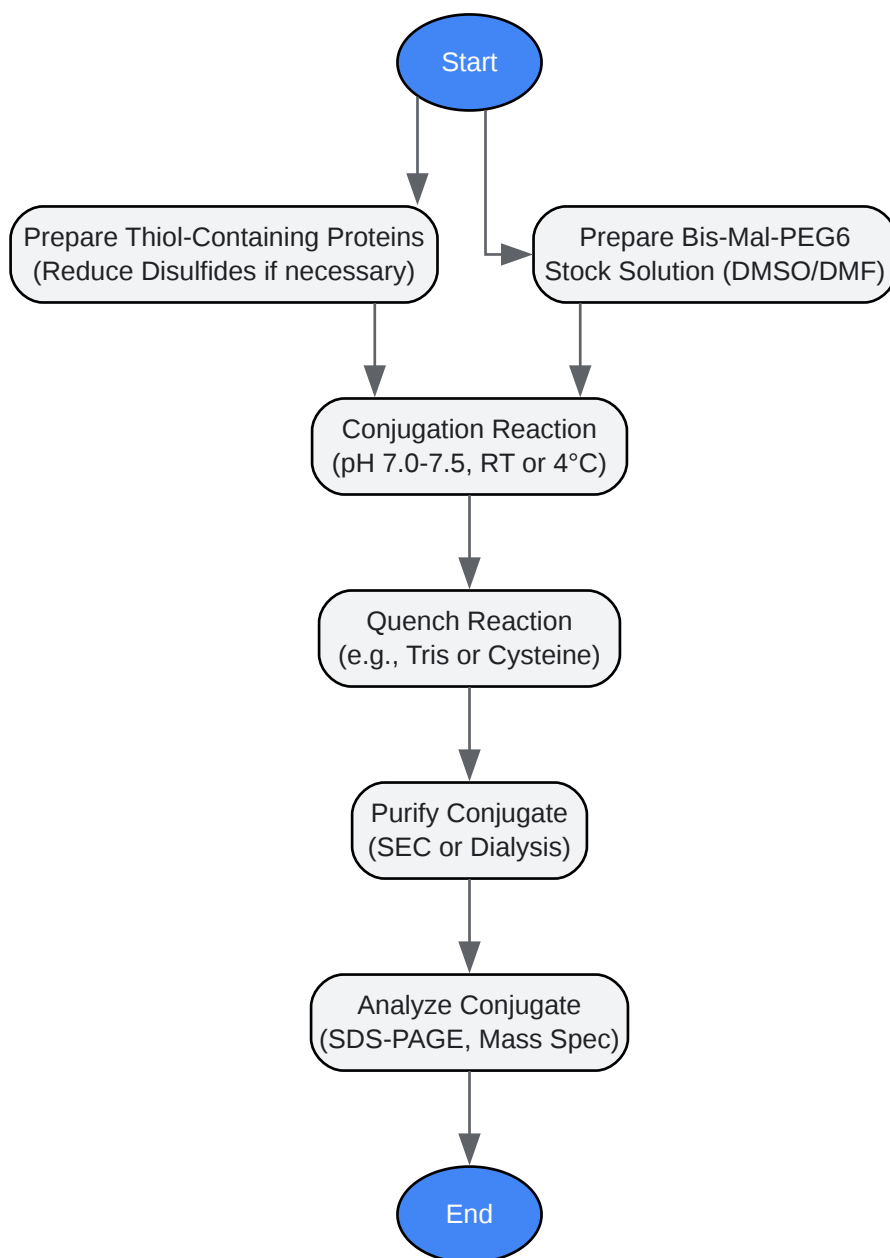
Core Mechanism of Action: The Thiol-Maleimide Reaction

The functionality of **Bis-Mal-PEG6** is predicated on the highly efficient and selective reaction between its maleimide groups and free thiol (sulfhydryl) groups, typically found in cysteine residues of proteins and peptides. This reaction, a Michael addition, results in the formation of a stable thioether bond, covalently linking the molecules of interest.

The reaction is most efficient within a pH range of 6.5 to 7.5.^{[1][2]} At this pH, the thiol group is sufficiently deprotonated to its more nucleophilic thiolate form, which readily attacks the electron-deficient double bond of the maleimide ring.^[3] At a neutral pH of 7.0, the reaction of maleimides with thiols is approximately 1,000 times faster than with amines, highlighting the high chemoselectivity of this conjugation strategy.^{[1][4]}

Below is a diagram illustrating the fundamental thiol-maleimide reaction mechanism.





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